Application Notes and Protocols: Assessment of Solubility and Stability of Rauvotetraphylline E

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Compound of Interest		
Compound Name:	*Rauvotetraphylline E*	
Cat. No.:	*B584832*	Get Quote

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Introduction

Rauvotetraphylline E is an indole alkaloid isolated from the aerial parts of Rauvolfia tetraphylla.[1] As a member of the tetracyclic oxindole alkaloid class of compounds, understanding its physicochemical properties, particularly solubility and stability, is crucial for its potential development as a therapeutic agent.[2][3][4][5][6] This document provides a comprehensive protocol for assessing the aqueous and solvent solubility of **Rauvotetraphylline E**, as well as its stability under various stress conditions as recommended by the International Council for Harmonisation (ICH) guidelines.[7][8][9][10][11][12][13][14] These protocols are designed to guide researchers in generating critical data for formulation development, analytical method validation, and determination of appropriate storage conditions and shelf-life.

Data Presentation

The following tables provide a structured format for summarizing the quantitative data obtained from the solubility and stability studies.

Table 1: Solubility of **Rauvotetraphylline E**

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Solvent System	Temperature (°C)	Solubility (mg/mL)	Method of Determination
Purified Water	25 ± 2	HPLC-UV	
0.1 M HCl (pH 1.2)	25 ± 2	HPLC-UV	
Phosphate Buffer (pH 6.8)	25 ± 2	HPLC-UV	
Phosphate Buffer (pH 7.4)	25 ± 2	HPLC-UV	
Methanol	25 ± 2	HPLC-UV	
Ethanol	25 ± 2	HPLC-UV	
Dimethyl Sulfoxide (DMSO)	25 ± 2	HPLC-UV	
Acetonitrile	25 ± 2	HPLC-UV	

Table 2: Stability of **Rauvotetraphylline E** under Forced Degradation Conditions

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Stress Condition	Time (hours)	Initial Purity (%)	Purity after Stress (%)	% Degradation	No. of Degradants	Observations
Acid Hydrolysis						
0.1 M HCl, 60°C	2					
8						
24						
Alkaline Hydrolysis						
0.1 M NaOH, 60°C	2					
8						
24						
Oxidative Degradation						
3% H_2O_2, RT	2					
8						
24						
Thermal Degradation						
Solid State, 80°C	24					

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72	
Solution (Methanol), 60°C	24
72	
Photostability	
Solid State, ICH Option 2	-
Solution (Methanol), ICH Option 2	-

Experimental Protocols

Solubility Assessment

Objective: To determine the solubility of **Rauvotetraphylline E** in various aqueous and organic solvents.

Materials:

- **Rauvotetraphylline E**
- Purified Water
- 0.1 M Hydrochloric Acid (HCl)
- Phosphate Buffer (pH 6.8 and 7.4)
- Methanol (HPLC grade)
- Ethanol (HPLC grade)

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- Dimethyl Sulfoxide (DMSO, HPLC grade)
- Acetonitrile (HPLC grade)
- Vials with screw caps
- Orbital shaker/thermomixer
- Centrifuge
- Calibrated pH meter
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

Protocol:

- Add an excess amount of **Rauvotetraphylline E** to a series of vials, each containing a known volume (e.g., 1 mL) of the different solvent systems listed in Table 1.
- Tightly cap the vials and place them in an orbital shaker or thermomixer set at a constant temperature (25 ± 2 °C).
- Shake the vials for 24 hours to ensure equilibrium is reached.
- After 24 hours, visually inspect the vials to confirm the presence of undissolved solid.
- Centrifuge the samples at a high speed (e.g., 10,000 rpm) for 15 minutes to pellet the undissolved solid.
- Carefully collect an aliquot of the supernatant and dilute it with the appropriate mobile phase for HPLC analysis.
- Analyze the diluted samples by a validated stability-indicating HPLC method to determine the concentration of **Rauvotetraphylline E**.
- Calculate the solubility in mg/mL.

Stability Assessment (Forced Degradation Studies)

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Objective: To evaluate the stability of **Rauvotetraphylline E** under various stress conditions to understand its degradation pathways and to develop a stability-indicating analytical method.[7][8][10]

Materials:

- **Rauvotetraphylline E**
- 0.1 M Hydrochloric Acid (HCl)
- 0.1 M Sodium Hydroxide (NaOH)
- 3% Hydrogen Peroxide (H_2O_2)
- Methanol (HPLC grade)
- Calibrated oven
- Photostability chamber (ICH Option 2 compliant)
- HPLC system with a UV/PDA detector and Mass Spectrometer (MS) is recommended for characterization of degradants.

Protocol:

2.1. Preparation of Stock Solution: Prepare a stock solution of **Rauvotetraphylline E** in a suitable solvent (e.g., methanol) at a known concentration (e.g., 1 mg/mL).

2.2. Stress Conditions:

- Acid Hydrolysis:
  - To 1 mL of the stock solution, add 1 mL of 0.1 M HCl.
  - Incubate the solution at 60°C.
  - Withdraw samples at specified time points (e.g., 2, 8, and 24 hours).

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  - Neutralize the samples with an equivalent amount of 0.1 M NaOH and dilute with mobile phase for HPLC analysis.
- Alkaline Hydrolysis:
  - To 1 mL of the stock solution, add 1 mL of 0.1 M NaOH.
  - Incubate the solution at 60°C.
  - Withdraw samples at specified time points.
  - Neutralize the samples with an equivalent amount of 0.1 M HCl and dilute with mobile phase for HPLC analysis.
- Oxidative Degradation:
  - To 1 mL of the stock solution, add 1 mL of 3% H_2O_2.
  - Keep the solution at room temperature.
  - Withdraw samples at specified time points.
  - Dilute the samples with mobile phase for HPLC analysis.
- Thermal Degradation (Solid State):
  - Place a known amount of solid **Rauvotetraphylline E** in a clear glass vial.
  - Keep the vial in a calibrated oven at 80°C.
  - Analyze the sample at specified time points by dissolving it in a suitable solvent and diluting for HPLC analysis.
- Thermal Degradation (Solution):
  - Incubate the stock solution at 60°C.
  - Withdraw samples at specified time points and dilute for HPLC analysis.

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- Photostability:
  - Expose solid **Rauvotetraphylline E** and the stock solution to light conditions as specified in ICH guideline Q1B (e.g., overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter).
  - A control sample should be protected from light.
  - After the exposure period, analyze the samples by HPLC.

2.3. Sample Analysis:

- Analyze all stressed samples, along with a non-stressed control sample, using a validated stability-indicating HPLC method.
- The HPLC method should be capable of separating **Rauvotetraphylline E** from all its degradation products. A C18 column with a gradient elution of acetonitrile and water (with an additive like formic acid or ammonium acetate) is a common starting point for alkaloid analysis.
- The peak purity of the **Rauvotetraphylline E** peak in the stressed samples should be checked using a PDA detector to ensure it is free from co-eluting degradants.
- Calculate the percentage degradation and identify the number of major degradation products.

Visualizations

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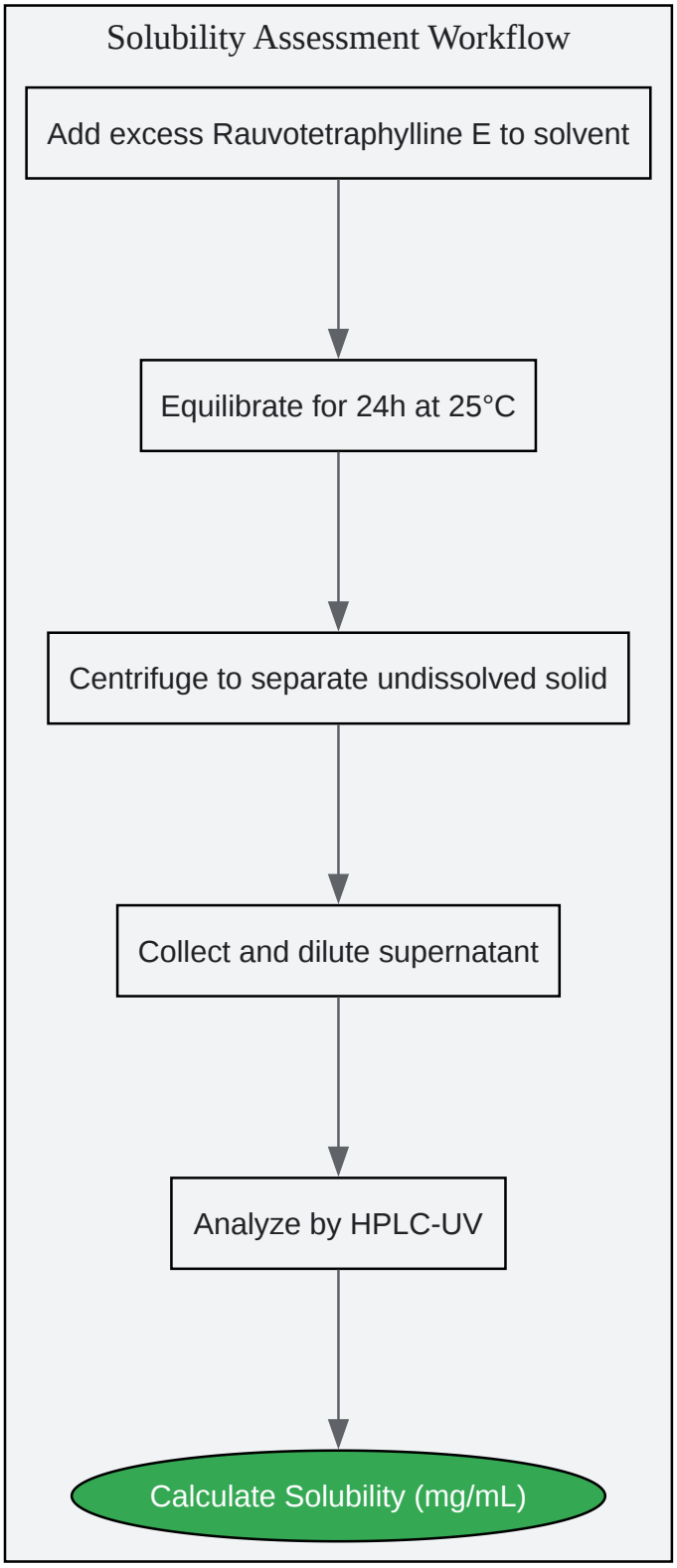

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Caption: Workflow for determining the solubility of **Rauvotetraphylline E**.

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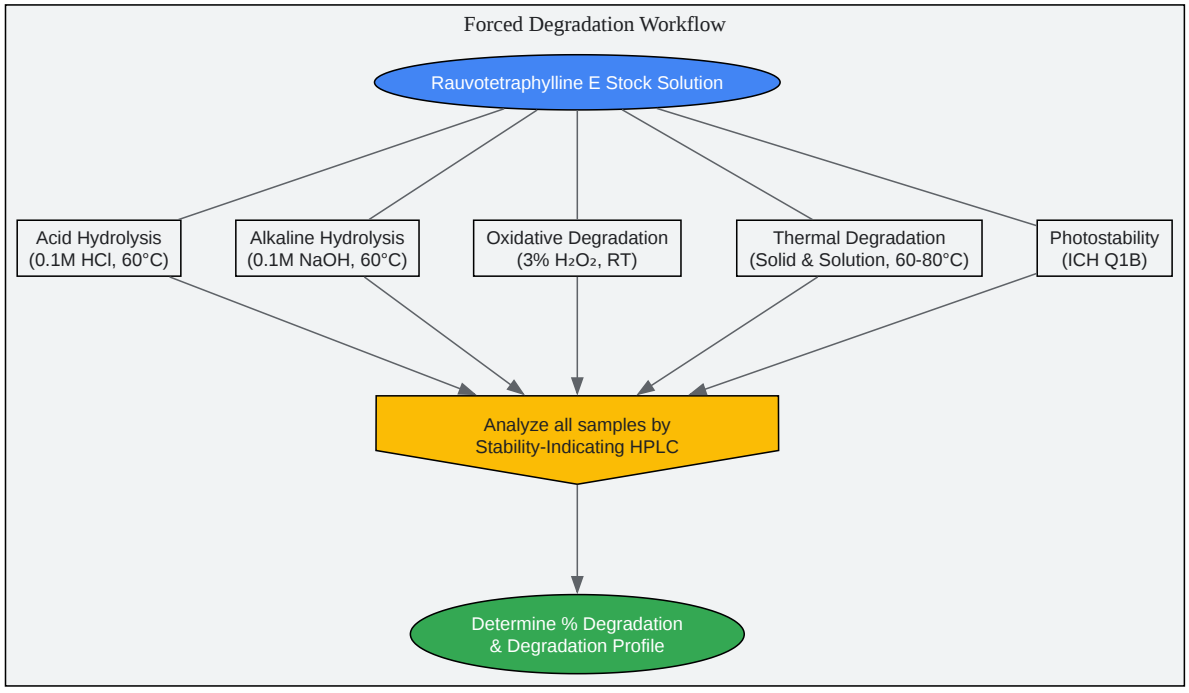

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Caption: Workflow for forced degradation studies of **Rauvotetraphylline E**.

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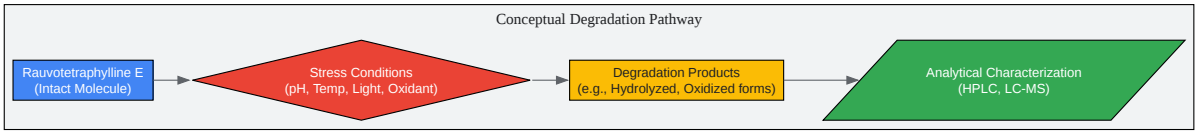

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Caption: Conceptual pathway for the degradation of **Rauvotetraphylline E**.

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